

Synthesis and Characterization of 10-(2-Dimethylaminoethyl)acridan: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 10-(2-Dimethylaminoethyl)acridan

CAS No.: 78305-11-0

Cat. No.: B1206292

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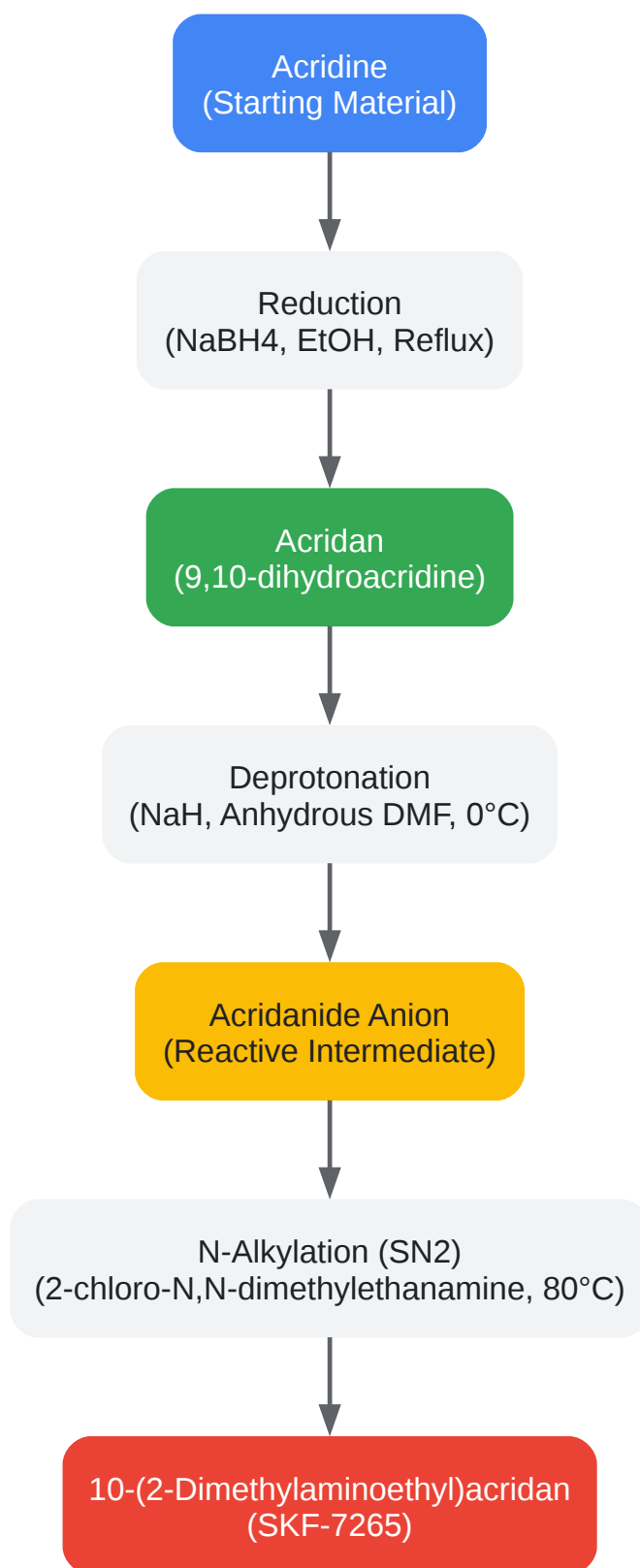
Executive Summary

10-(2-Dimethylaminoethyl)acridan, widely recognized in pharmacological literature as SKF-7265 (CAS: 78305-11-0)[1], is a synthetic tricyclic compound characterized by a 9,10-dihydroacridine (acridan) core substituted at the N10 position with a tertiary amine-bearing alkyl chain. Unlike its fully aromatic precursor acridine, the saturated central ring of acridan imparts unique stereoelectronic properties, making it a critical scaffold in medicinal chemistry. SKF-7265 is primarily investigated for its potent, non-sedative antispasticity effects, driven by its high affinity for α_2 -adrenergic receptors[2]. This whitepaper provides a rigorous, self-validating guide to its chemical synthesis, structural characterization, and pharmacological mechanism of action.

Retrosynthetic Analysis and Chemical Synthesis

The synthesis of N-alkylated acridans requires a strategic two-step approach. Direct alkylation of acridine is synthetically unviable for producing neutral tertiary amines, as the sp^2 -hybridized nitrogen is part of the conjugated aromatic system. Attempted alkylation of acridine yields

permanently charged, hydrophilic acridinium salts[3]. Therefore, the causality of the synthetic route dictates that the central ring must first be reduced. This breaks the aromaticity of the central pyridine-like ring, converting the nitrogen to a nucleophilic sp^3 -hybridized secondary amine (acridan). Subsequently, a strong base-promoted SN_2 alkylation is employed to attach the dimethylaminoethyl side chain[3].



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Fig 1: Two-step synthesis workflow of SKF-7265 via reduction and SN2 N-alkylation.

Detailed Experimental Methodologies

Step A: Reduction of Acridine to Acridan (9,10-dihydroacridine)

- **Rationale:** Sodium borohydride (NaBH_4) is selected as the reducing agent in a protic solvent (ethanol) to selectively reduce the imine-like C9-N10 bond without affecting the peripheral benzene rings. This step is self-validating: the bright yellow solution of acridine turns colorless as the conjugated system is interrupted.
- **Protocol:**
 - Dissolve acridine (10.0 mmol, 1.0 eq) in 50 mL of absolute ethanol in a round-bottom flask equipped with a reflux condenser.
 - Cool the solution to 0°C using an ice bath.
 - Add NaBH_4 (20.0 mmol, 2.0 eq) portion-wise over 15 minutes to control the exothermic evolution of hydrogen gas.
 - Heat the mixture to reflux (78°C) for 4 hours.
 - Cool to room temperature, quench with 20 mL of distilled water, and extract with dichloromethane (DCM, 3 x 30 mL).
 - Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , and concentrate in vacuo to yield acridan as an off-white solid.

Step B: N-Alkylation to yield **10-(2-Dimethylaminoethyl)acridan**

- **Rationale:** The N10 proton of acridan is weakly acidic due to the electron-withdrawing nature of the adjacent aromatic rings. Deprotonation requires a strong, non-nucleophilic base such as Sodium Hydride (NaH) in an aprotic solvent (DMF) to form the highly reactive acridanide anion^[3]. Anhydrous conditions are critical to prevent the violent quenching of NaH and the destruction of the nucleophile.
- **Protocol:**

- Suspend NaH (60% dispersion in mineral oil, 15.0 mmol, 1.5 eq) in 20 mL of anhydrous DMF under an inert argon atmosphere at 0°C .
- Add a solution of acridan (10.0 mmol, 1.0 eq) in 10 mL of anhydrous DMF dropwise. Stir for 30 minutes until hydrogen evolution ceases and the solution turns deep yellow, indicating anion formation.
- Add 2-chloro-N,N-dimethylethanamine free base (12.0 mmol, 1.2 eq) dropwise.
- Heat the reaction mixture to 80°C for 6 hours. The thermal energy overcomes the steric hindrance of the tricyclic core during the SN2 attack.
- Cool to 0°C , quench carefully with ice water, and extract with ethyl acetate (3 x 40 mL).
- Wash the organic layer extensively with water (to remove DMF) and brine, dry over MgSO4, and concentrate.
- Purify via silica gel column chromatography (Eluent: DCM/MeOH 95:5 with 1% Triethylamine to prevent amine tailing) to yield the pure target compound.

Structural Characterization and Validation

Validating the structural integrity of **10-(2-Dimethylaminoethyl)acridan** requires a multi-modal analytical approach. The disappearance of the N-H stretch in IR spectroscopy and the appearance of the diagnostic C9 methylene protons in ¹H NMR are definitive markers of successful synthesis.

Table 1: Spectroscopic and Spectrometric Characterization Data

Analytical Technique	Parameter	Expected Signal / Value	Structural Assignment
¹ H NMR (CDCl ₃ , 400 MHz)	Chemical Shift (δ)	6.80 - 7.30 (m, 8H)	Aromatic protons (Acridan core)
¹ H NMR	Chemical Shift (δ)	4.05 (s, 2H)	C9- H ₂ (Acridan core, validates

reduction) ^1H NMR Chemical Shift (δ) 3.90 (t, $J=7.2$ Hz, 2H) N-CH₂ (Alkyl chain attached to N10) ^1H NMR Chemical Shift (δ) 2.55 (t, $J=7.2$ Hz, 2H) CH₂ N(CH₃)₂ ^1H NMR Chemical Shift (δ) 2.30 (s, 6H) Terminal - N(CH₃)₂ ^{13}C NMR (CDCl₃, 100 MHz) Chemical Shift (δ) 36.0 ppm C9 (Acridan core sp³ carbon) Mass Spectrometry (ESI+) m/z 253.17 [M+H]⁺ (Exact Mass: 252.16) IR Spectroscopy (ATR) Wavenumber (cm⁻¹) 1250 cm⁻¹ C-N stretch (tertiary amine validation)

Pharmacological Profiling and Mechanism of Action

SKF-7265 is distinguished in neuropharmacology by its ability to reverse muscle hypertonus—specifically reserpine-induced rigidity (a syndrome resembling Parkinsonism)—without inducing the severe sedation typical of phenothiazines like chlorpromazine[2].

Receptor Binding Profile

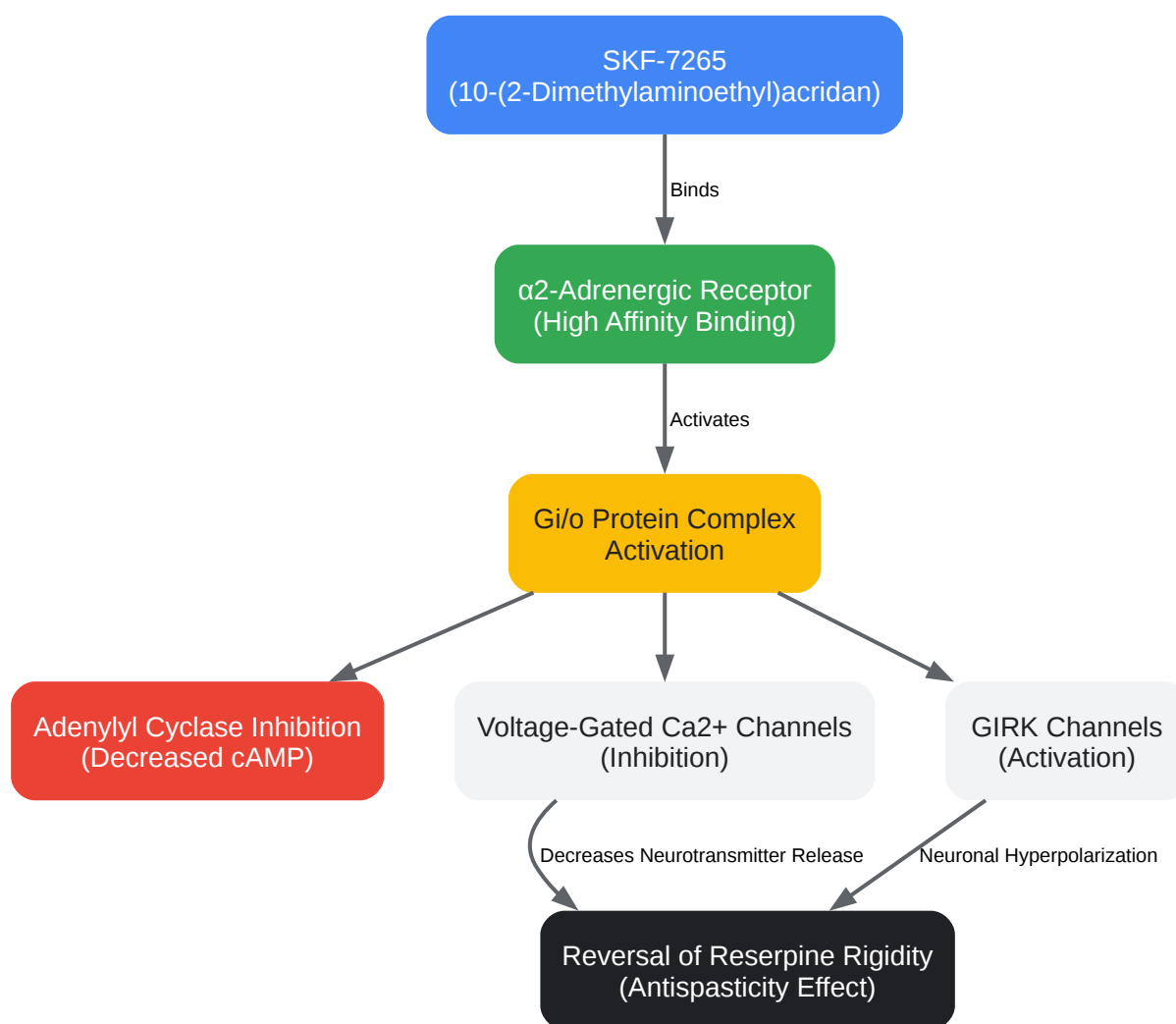
Extensive radioligand displacement assays (e.g., 3H -clonidine displacement) have mapped the receptor affinity of SKF-7265. The compound's efficacy is intrinsically linked to its specific adrenergic targeting[2].

Table 2: Receptor Binding Affinity of SKF-7265[2]

Target Receptor	Binding Affinity	Functional Outcome / Phenotype
α 1-Adrenergic	High	Contributes to cardiovascular modulation.
α 2-Adrenergic	High	Primary Target: Mediates antispasticity and reversal of rigidity.
Dopamine (D2)	Low / Negligible	Devoid of dopaminergic blocking effects.
β -Adrenergic	None	No interference with β - mediated cardiovascular responses.
Cholinergic	None	Lacks anticholinergic side effects (e.g., dry mouth, cognitive blunting).

Mechanism of Action

The antispasticity efficacy of SKF-7265 is primarily attributed to its interaction with α 2-adrenergic receptors in the central nervous system[2]. Activation of these Gi/o-protein coupled receptors initiates a signaling cascade that inhibits adenylyl cyclase, reduces intracellular cAMP, and modulates ion channel activity. Specifically, it inhibits voltage-gated Ca²⁺ channels and activates G-protein-coupled inwardly-rectifying potassium (GIRK) channels. This dual ion-channel modulation results in neuronal hyperpolarization and a decrease in the release of excitatory neurotransmitters, effectively dampening the hyperreflexia associated with spasticity.



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Fig 2: α2-Adrenergic signaling pathway mediating the antispasticity effects of SKF-7265.

References

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Sources

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